

Comparative Biological Profile: H-Met-Met-Ala-OH and Functional Analogs

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Compound of Interest

Compound Name: *H-Met-Met-Ala-OH*

CAS No.: 14486-08-9

Cat. No.: B576946

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Executive Summary

This technical guide evaluates the biological activity of the tripeptide **H-Met-Met-Ala-OH** (MMA), distinguishing its intrinsic properties from its N-formylated analogs. While the N-formylated derivative (f-Met-Met-Ala) is a potent neutrophil chemoattractant, the free amine form discussed here functions primarily as a reactive oxygen species (ROS) scavenger and a selective enzymatic substrate.

Key comparative insights include:

- **Chemotaxis:** **H-Met-Met-Ala-OH** is essentially inactive compared to f-Met-Met-Ala-OH.
- **Antioxidant Capacity:** Exhibits a unique radical cation stabilization mechanism involving the dual methionine sulfur atoms, superior to single-Met analogs.
- **Enzymatic Specificity:** Acts as a preferred substrate for Dipeptidyl Peptidase IV (DPP-IV), hydrolyzing faster than Met-Met-Met, but is a poor substrate for bacterial Methionine Aminopeptidase (MetAP).

Physicochemical Identity & Structural Properties[1] [2]

H-Met-Met-Ala-OH is a hydrophobic, sulfur-rich tripeptide. Its biological behavior is dictated by the thioether side chains of the methionine residues and the hydrophobic C-terminal alanine.

Property	Metric	Biological Implication
Sequence	Met-Met-Ala	Dual-thioether motif allows for reversible oxidation.
Molecular Weight	~379.5 g/mol	Small enough for paracellular transport; susceptible to peptidases.
Charge (pH 7.4)	Zwitterionic (Net 0)	Limited membrane permeability without active transport (e.g., PepT1).
Hydropathy	Hydrophobic	High affinity for hydrophobic pockets in enzymes (e.g., DPP-IV).

Comparative Analysis: Chemotactic Activity

Primary Insight: The N-terminal formyl group is the "switch" for chemotactic potency.

Neutrophils express Formyl Peptide Receptors (FPRs) that recognize bacterial protein initiation sequences (N-formyl-methionine).

Experimental Data: Inducing Lysosomal Enzyme Release

The following table contrasts the activity of the free peptide against its formylated analog and the standard f-Met-Leu-Phe (fMLP).

Peptide Analog	Modification	Chemotactic Activity ()	Relative Potency
H-Met-Met-Ala-OH	Free Amine	> M (Inactive)	Null
f-Met-Met-Ala-OH	N-Formylated	~ M	Moderate
f-Met-Met-OH	N-Formylated	~ M	Moderate
f-Met-Leu-Phe-OH	N-Formylated	~ M	High (Standard)

Mechanistic Conclusion: **H-Met-Met-Ala-OH** lacks the necessary pharmacophore (N-formyl group) to activate FPRs. It serves as a negative control in chemotaxis assays, validating that observed effects are receptor-mediated and not due to non-specific peptide interactions.

Antioxidant Mechanisms: The Radical Cation Trap

Primary Insight: **H-Met-Met-Ala-OH** is not just a reductant; it stabilizes radicals through a specific intramolecular complex.

Unlike simple thiols (like Cysteine) that scavenge via hydrogen donation, the Met-Met motif allows for the formation of a sulfur-sulfur three-electron bond.

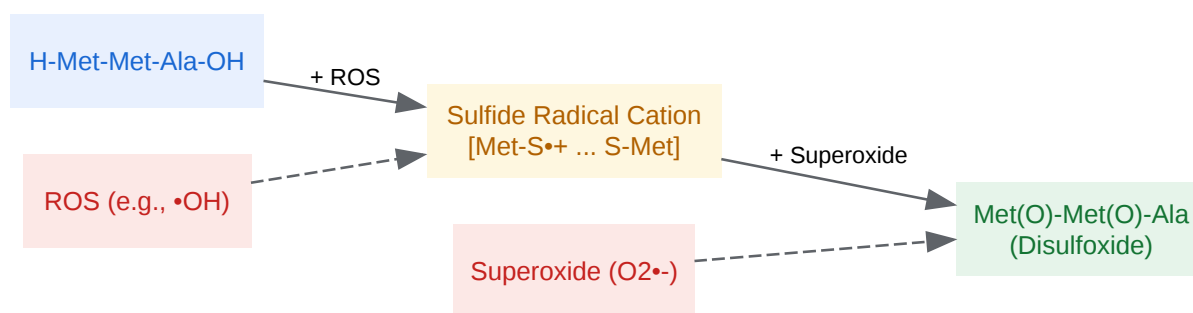
Mechanism of Action[3]

- Radical Attack: An oxidizing radical (e.g.,) attacks one methionine sulfur.
- Stabilization: The sulfur radical cation (

) is stabilized by the lone pair of the neighboring methionine sulfur, forming a cyclic complex.

- Resolution: This complex reacts with superoxide () to form disulfoxides, effectively neutralizing two ROS molecules per peptide.

Visualization: Radical Scavenging Pathway



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Caption: The Met-Met-Ala motif stabilizes oxidative stress via a unique intramolecular sulfur-sulfur bond before neutralizing superoxide.

Enzymatic Stability & Substrate Profile

Primary Insight: **H-Met-Met-Ala-OH** is a highly specific substrate, distinguishing between different aminopeptidases.

A. Dipeptidyl Peptidase IV (DPP-IV) Activity

DPP-IV cleaves N-terminal dipeptides (X-Pro or X-Ala).[1] **H-Met-Met-Ala-OH** is a substrate because the second residue (Met) is bulky and hydrophobic, which DPP-IV tolerates, though Pro/Ala are preferred.

Hydrolysis Rate Comparison (Relative Velocity):

- **H-Met-Met-Ala-OH**: 100% (Reference for this series)
- H-Met-Met-Met-OH: < 80% (Slower due to C-terminal steric bulk)

- H-Ser-Met-Glu-OH: < 20% (Poor substrate)

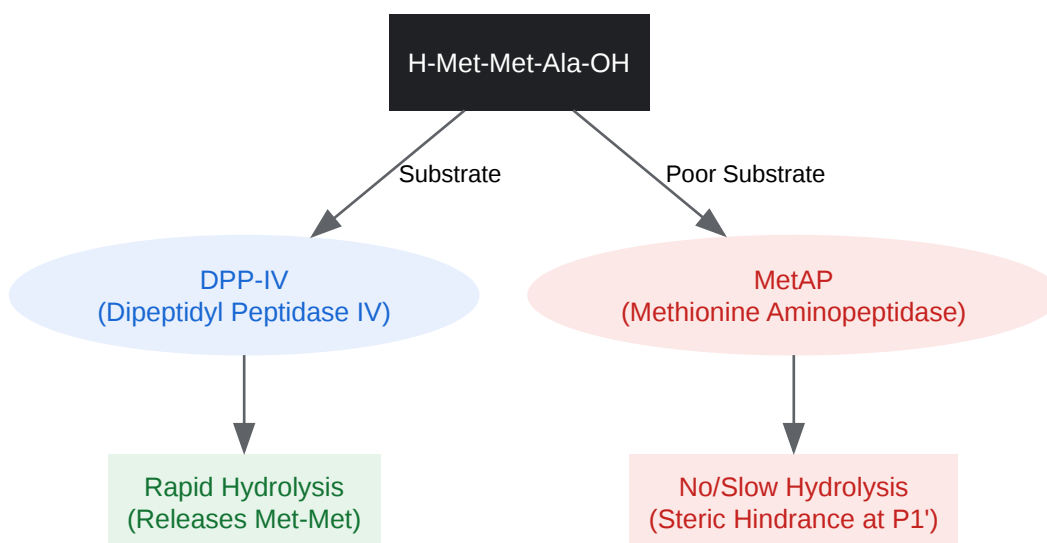
B. Methionine Aminopeptidase (MetAP) Specificity

Bacterial MetAP removes N-terminal Methionine from nascent proteins. However, its efficiency depends heavily on the second residue (

position).

- Preferred Substrates: Met-Gly-Gly, Met-Ala-Ser.
- Resistant Substrates: **H-Met-Met-Ala-OH**.
 - Data: Salmonella MetAP mutants capable of hyper-processing Met peptides still fail to utilize Met-Met-Ala as a methionine source. The bulky Methionine at position 2 sterically hinders the active site of type I MetAPs.

Visualization: Enzymatic Selectivity



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Caption: **H-Met-Met-Ala-OH** is selectively processed by DPP-IV but resists cleavage by bacterial Methionine Aminopeptidase.

Experimental Protocols

Protocol A: Determination of DPP-IV Hydrolysis Rate

Objective: Quantify the relative hydrolysis rate of **H-Met-Met-Ala-OH**.

- Reagents:
 - Purified DPP-IV enzyme (from porcine kidney or recombinant).
 - Substrate: 2 mM **H-Met-Met-Ala-OH** in 50 mM Tris-HCl, pH 7.8.
 - Control: 2 mM Gly-Pro-pNA (standard chromogenic substrate).
- Reaction:
 - Incubate substrate with 0.1 U enzyme at 37°C.
 - Aliquot 50 µL samples at t=0, 10, 20, 30, 60 min.
- Termination: Stop reaction with 10% Trifluoroacetic acid (TFA).
- Analysis (HPLC):
 - Column: C18 Reverse Phase.
 - Gradient: 0-40% Acetonitrile in 0.1% TFA over 20 min.
 - Detection: UV at 214 nm.
- Calculation: Measure the disappearance of the tripeptide peak and appearance of the dipeptide (Met-Met) and Ala. Calculate initial velocity ().

Protocol B: Superoxide Scavenging Assay

Objective: Assess antioxidant capacity via the radical cation mechanism.

- System: Xanthine/Xanthine Oxidase (X/XO) system to generate superoxide ().

- Probe: Cytochrome c (reduction by superoxide is monitored at 550 nm).
- Procedure:
 - Mix 50 μ M Cytochrome c, 50 μ M Xanthine in phosphate buffer (pH 7.4).
 - Add **H-Met-Met-Ala-OH** (test concentrations: 0.1 - 5 mM).
 - Initiate with Xanthine Oxidase (0.01 U/mL).
- Measurement: Monitor absorbance decrease at 550 nm (inhibition of Cyt c reduction) compared to blank.
- Validation: Confirm disulfoxide formation via Mass Spectrometry (Molecular ion shift +32 Da).

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